

GC-MS method for quantification of Triisopropyl phosphate in environmental samples

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Compound of Interest

Compound Name: Triisopropyl phosphate

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An Application Note and Protocol for the Quantification of **Triisopropyl Phosphate** in Environmental Samples using GC-MS

Introduction

Triisopropyl phosphate (TIPP) is an organophosphate flame retardant and plasticizer used in a variety of commercial and industrial products. Its potential for environmental persistence and toxicological effects necessitates sensitive and reliable analytical methods for its quantification in environmental matrices. This document provides a detailed protocol for the determination of TIPP in environmental water and soil samples using Gas Chromatography-Mass Spectrometry (GC-MS). The methodology is designed for researchers, scientists, and professionals in drug development and environmental monitoring.

Materials and Reagents

- **Triisopropyl phosphate** (TIPP) analytical standard (>96% purity)
- Internal Standard (IS), e.g., Tributyl phosphate-d27 (TBP-d27)
- Solvents: Acetone, n-hexane, dichloromethane (DCM), ethyl acetate (EtAc), acetonitrile (ACN) (all pesticide residue grade or higher)[1]
- Reagents: Anhydrous sodium sulfate, 0.5% formic acid-acetonitrile solution[2]
- Solid-Phase Extraction (SPE) cartridges (e.g., C18-bonded silica) for water samples[3]

- Syringe filters (0.22 μ m PTFE)[1]
- High-purity helium (99.999%) for GC carrier gas[1]

Experimental Protocols

Protocol 1: Water Sample Analysis

1. Sample Collection and Preservation: Collect water samples in clean glass bottles. If not analyzed immediately, store the samples at 4°C in the dark to minimize degradation.
 2. Sample Preparation (Solid-Phase Extraction - SPE): Solid-phase extraction is a common technique for extracting and concentrating organophosphates from water samples.[4][5][6][7]
- Condition a C18 SPE cartridge by passing 5 mL of ethyl acetate, followed by 5 mL of methanol, and finally 10 mL of deionized water.
 - Pass a known volume of the water sample (e.g., 500 mL) through the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
 - After loading, dry the cartridge by passing a stream of nitrogen for 10-15 minutes.
 - Elute the retained analytes with 10 mL of a suitable solvent mixture, such as ethyl acetate or a mixture of n-hexane/acetone.
 - Concentrate the eluate to approximately 1 mL under a gentle stream of nitrogen.
 - Add a known amount of internal standard (e.g., TBP-d27).[1]
 - Filter the final extract through a 0.22 μ m PTFE syringe filter into a GC vial.[1]

Protocol 2: Soil and Sediment Sample Analysis

1. Sample Collection and Preparation:
- Collect soil or sediment samples and air-dry them at room temperature to a constant weight. [8] Avoid oven-drying at high temperatures, as this may affect analyte concentrations.[9]
 - Sieve the dried samples through a 300 μ m mesh to ensure homogeneity.[1]

2. Extraction (Ultrasonic Extraction): Ultrasonic extraction is an effective method for extracting organophosphates from solid matrices.[\[1\]](#)

- Weigh 5-10 g of the homogenized soil sample into a glass centrifuge tube.
- Spike the sample with the internal standard.
- Add 10 mL of an extraction solvent mixture, such as n-hexane/acetone (3:1, v/v).[\[1\]](#)
- Sonicate the mixture for 30 minutes in an ultrasonic bath.[\[1\]](#)
- Centrifuge the sample at 3500 rpm for 10 minutes.[\[1\]](#)
- Carefully transfer the supernatant to a clean tube.
- Repeat the extraction process two more times with fresh solvent.
- Combine the supernatants and concentrate to 1 mL under a gentle stream of nitrogen.
- Re-dissolve the residue in 1 mL of ethyl acetate.[\[1\]](#)
- Filter the extract through a 0.22 μm PTFE syringe filter into a GC vial.[\[1\]](#)

GC-MS Analysis

The following are typical GC-MS parameters for the analysis of TIPP. These may require optimization based on the specific instrument and column used.

- Gas Chromatograph: Agilent 7890A GC or equivalent[\[1\]](#)
- Mass Spectrometer: Agilent 5975C MS or equivalent[\[1\]](#)
- Column: DB-5MS (30 m x 0.25 mm i.d., 0.25 μm film thickness) or similar[\[2\]](#)
- Injection Volume: 1 μL in splitless mode
- Inlet Temperature: 280-290°C
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min[\[10\]](#)[\[11\]](#)

- Oven Temperature Program:
 - Initial temperature: 70-80°C, hold for 2 minutes[1][11]
 - Ramp 1: 15°C/min to 200°C[11]
 - Ramp 2: 10°C/min to 280-300°C, hold for 5-10 minutes[1][11]
- MS Ion Source Temperature: 230-280°C
- MS Quadrupole Temperature: 150°C[10]
- Ionization Mode: Electron Ionization (EI) at 70 eV[10][11]
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity.[10]
[11] Suggested ions for TIPP will need to be determined by analyzing a standard, but for similar organophosphates, characteristic fragment ions are used for quantification and confirmation.

Data Presentation

Quantitative data should be summarized for clarity and easy comparison. The following tables provide examples of typical method validation parameters for organophosphate flame retardants, including compounds structurally similar to TIPP.

Table 1: GC-MS Method Performance for Organophosphate Esters

Parameter	Typical Value	Notes
Linearity (R^2)	> 0.99	Good linearity is generally achievable over a defined concentration range. [2] [11]
Limit of Detection (LOD)	0.015 - 1 µg/L	Dependent on the matrix and specific compound.
Limit of Quantitation (LOQ)	0.05 - 5 µg/L	Typically 3-10 times the LOD. [11]
Accuracy (% Recovery)	70 - 120%	Can be influenced by matrix effects and sample preparation efficiency. [2] [11]
Precision (% RSD)	< 15%	Relative Standard Deviation for replicate analyses. [2]

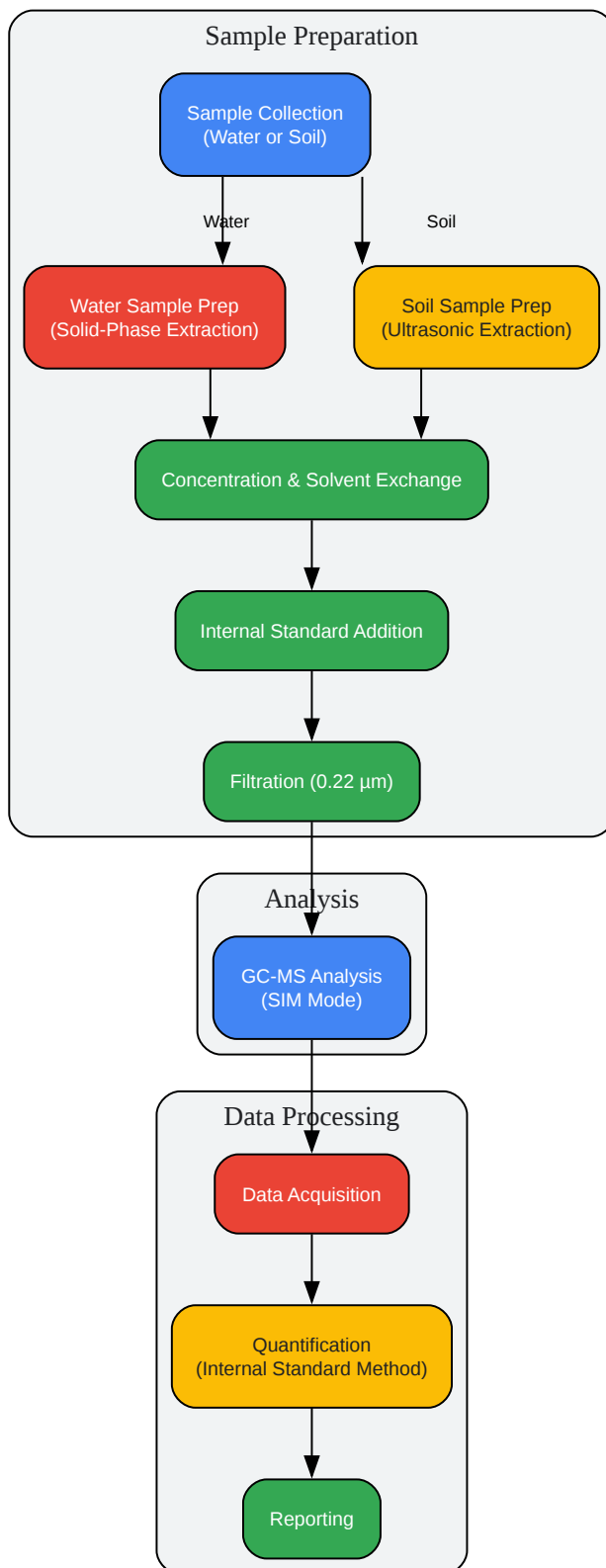
Table 2: Example Recovery Data for OPFRs in Spiked Environmental Samples

Compound	Matrix	Spiking Level	Average Recovery (%)	% RSD
TCEP	Water	2.0 µg/kg	85.2	5.4
TBP	Water	2.0 µg/kg	92.1	4.8
TPP	Water	2.0 µg/kg	88.7	6.1
TCEP	Soil	10 µg/kg	95.3	7.2
TBP	Soil	10 µg/kg	98.6	5.9
TPP	Soil	10 µg/kg	91.4	8.3

Data in this table is illustrative and based on typical values found in the literature for similar compounds. Actual performance should be determined during method validation.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for the GC-MS analysis of TIPP in environmental samples.



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Caption: Experimental workflow for TIPP analysis.

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